

Application Notes and Protocols for Cyanoacetaldehyde

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Compound of Interest

Compound Name: 3-Oxopropanenitrile

Cat. No.: B1221605

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Comprehensive safety data, such as a detailed Safety Data Sheet (SDS) specifically for cyanoacetaldehyde (CAS RN: 6162-76-1), is not readily available in the public domain. The following information is compiled from available data for cyanoacetaldehyde and general safety protocols for handling hazardous chemicals. It is imperative to supplement this information with a thorough risk assessment before use and to handle this compound with extreme caution in a controlled laboratory environment.

Introduction

Cyanoacetaldehyde, also known as **3-oxopropanenitrile**, is a reactive organic compound containing both a nitrile and an aldehyde functional group. Its unique chemical structure makes it a valuable building block in organic synthesis, particularly in the preparation of heterocyclic compounds relevant to pharmaceutical and materials science research. However, its reactivity also suggests potential hazards, necessitating strict adherence to safety protocols. These application notes provide a guide to the safe handling, storage, and emergency procedures for cyanoacetaldehyde.

Physical and Chemical Properties

A summary of the available quantitative data for cyanoacetaldehyde is presented in the table below. It is important to note the absence of critical safety data such as Permissible Exposure Limits (PELs) and detailed toxicity values.

Property	Value	Source
Molecular Formula	C ₃ H ₃ NO	ChemicalBook[1]
Molecular Weight	69.06 g/mol	ChemicalBook[1]
CAS Number	6162-76-1	ChemicalBook[1]
Boiling Point	71-73 °C	ChemicalBook[1]
Density (Predicted)	1.004 ± 0.06 g/cm ³	ChemicalBook[1]
pKa (Predicted)	10.58 ± 0.10	ChemicalBook[1]

Health and Safety Information

Due to the lack of a specific SDS, the hazards of cyanoacetaldehyde should be inferred from its functional groups and data on similar compounds. The aldehyde group can be irritating to the skin, eyes, and respiratory tract, while nitriles can have varying levels of toxicity.

Potential Hazards:

- May be harmful if swallowed, inhaled, or in contact with skin.[2][3]
- May cause irritation to the skin, eyes, and respiratory system.[3][4]
- The nitrile group may pose toxicity risks.
- Combustible liquid.[5]

Experimental Protocols

Handling and Storage

Protocol for Safe Handling:

- Engineering Controls: All work with cyanoacetaldehyde must be conducted in a well-ventilated chemical fume hood.[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:

- A properly buttoned laboratory coat.[6]
- Chemical safety goggles or a face shield.[6]
- Chemically resistant gloves (e.g., nitrile rubber).[4]
- Avoiding Exposure: Avoid inhalation of vapors and direct contact with skin and eyes.[4] Do not eat, drink, or smoke in the laboratory.[2]
- Transferring Solutions: Use only non-sparking tools and ground/bond containers and receiving equipment when transferring large quantities to prevent static discharge.[7]
- Hygiene: Wash hands thoroughly after handling.[2]

Protocol for Safe Storage:

- Container: Store in a tightly closed, properly labeled container.[4]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and acids.[7]
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.
- Temperature: Store in a freezer at temperatures under -20°C for long-term stability.[8]

Spill and Emergency Procedures

Protocol for a Small Spill (manageable by trained personnel):

- Alert Personnel: Immediately alert others in the vicinity of the spill.[9]
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the lab and notify emergency personnel.[10]
- Ventilate: Ensure the area is well-ventilated by working within a fume hood.[11]
- Containment: For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.[11][12]

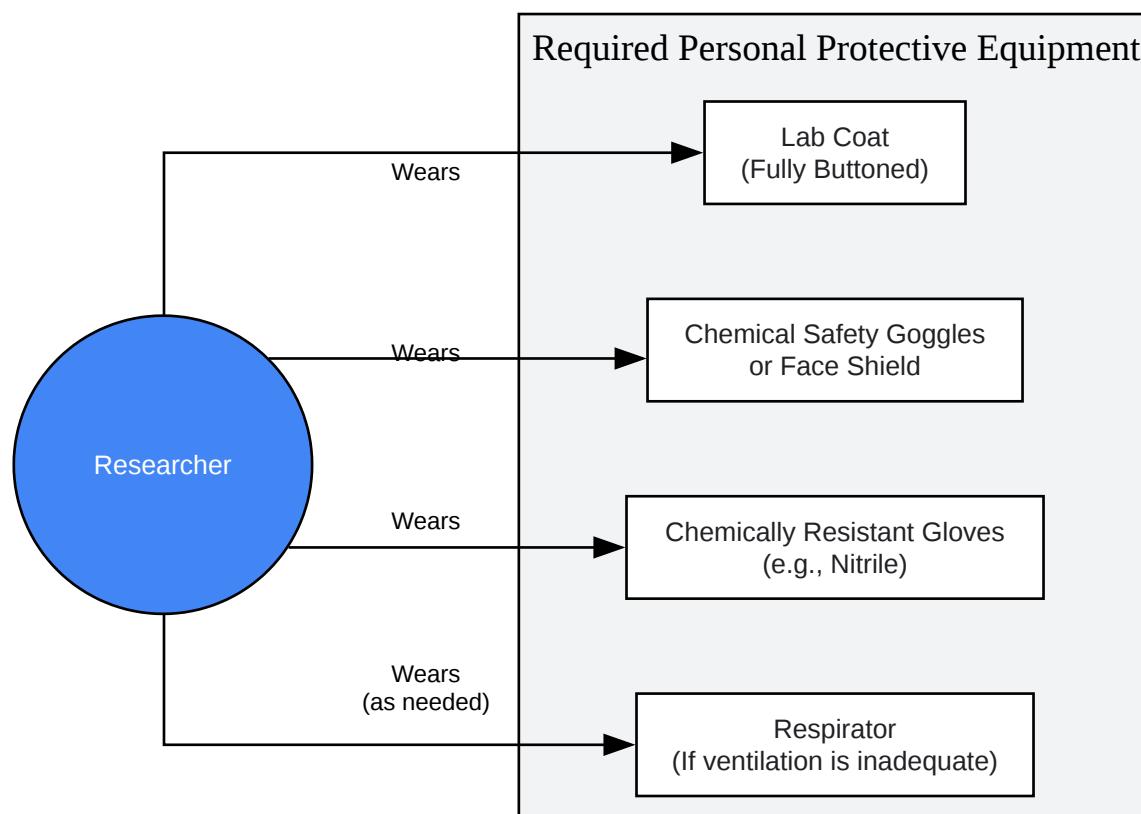
- Absorption: Absorb the spilled material with the inert absorbent, working from the outside in. [12]
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.[9]
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by soap and water.[12]
- Waste Disposal: Dispose of all contaminated materials (including PPE) as hazardous waste according to institutional and local regulations.[2]

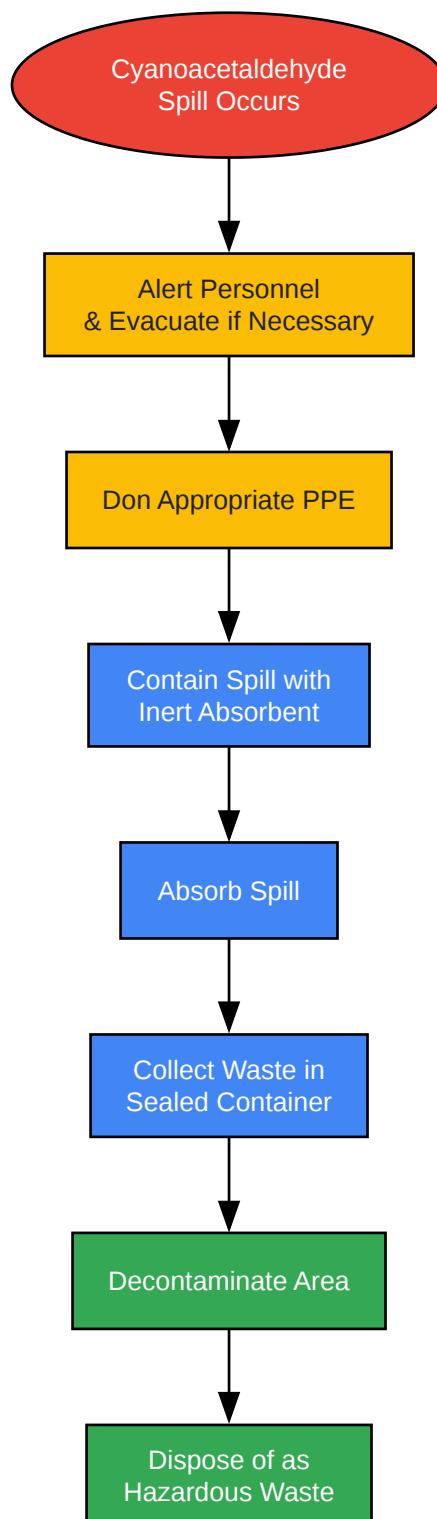
First Aid Procedures:

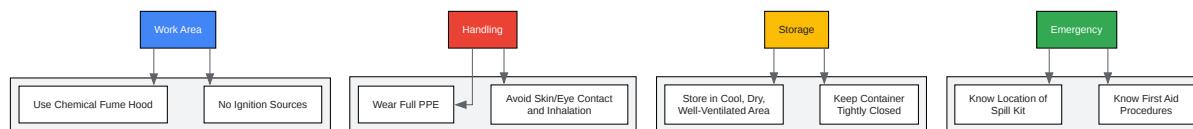
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[13]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[14]

Visualized Workflows and Precautions

The following diagrams illustrate key safety workflows and relationships for handling cyanoacetaldehyde.







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